

Technical Guide: Molecular Weight of (3-Bromo-5-ethoxyphenyl)boronic acid

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Compound of Interest

Compound Name: (3-Bromo-5-ethoxyphenyl)boronic acid

Cat. No.: B1284280

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **(3-Bromo-5-ethoxyphenyl)boronic acid**. The information herein is intended to support research and development activities where precise molecular characteristics are paramount.

Chemical Identity

(3-Bromo-5-ethoxyphenyl)boronic acid is an organoboron compound frequently utilized in organic synthesis, particularly in Suzuki-Miyaura coupling reactions. Its chemical structure consists of a phenyl ring substituted with a bromo group, an ethoxy group, and a boronic acid functional group.

Molecular Formula: $C_8H_{10}BBrO_3$

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **(3-Bromo-5-ethoxyphenyl)boronic acid** is based on its molecular formula and the standard atomic weights of its elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

Atomic Weight Data

The standard atomic weights for the elements present in **(3-Bromo-5-ethoxyphenyl)boronic acid** are summarized in the table below. For elements with natural isotopic variation, the IUPAC conventional atomic weight is provided.

Element	Symbol	No. of Atoms	Standard Atomic Weight (g/mol)
Carbon	C	8	12.011[1][2][3]
Hydrogen	H	10	1.008[4][5][6]
Boron	B	1	10.81[7]
Bromine	Br	1	79.904[8][9][10]
Oxygen	O	3	15.999[11][12]

Calculation of Molecular Weight

The molecular weight is calculated as follows:

(Number of Carbon atoms × Atomic Weight of Carbon) + (Number of Hydrogen atoms × Atomic Weight of Hydrogen) + (Number of Boron atoms × Atomic Weight of Boron) + (Number of Bromine atoms × Atomic Weight of Bromine) + (Number of Oxygen atoms × Atomic Weight of Oxygen)

$$= (8 \times 12.011) + (10 \times 1.008) + (1 \times 10.81) + (1 \times 79.904) + (3 \times 15.999)$$

$$= 96.088 + 10.08 + 10.81 + 79.904 + 47.997$$

$$= 244.879 \text{ g/mol}$$

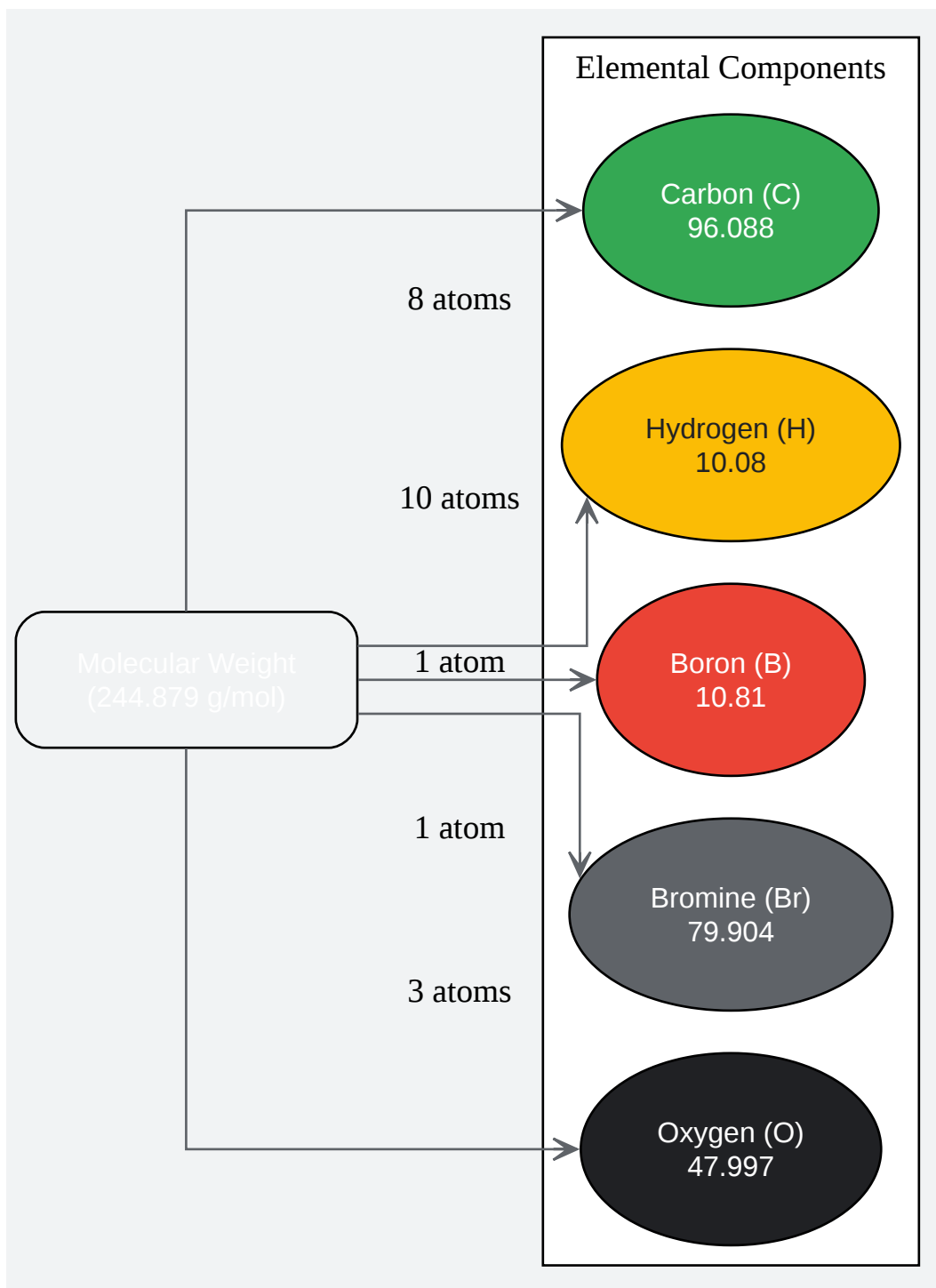
Summary of Molecular Properties

For ease of reference, the key quantitative data for **(3-Bromo-5-ethoxyphenyl)boronic acid** is presented in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₀ BBrO ₃
Molecular Weight	244.879 g/mol

Logical Relationship of Molecular Weight Components

The following diagram illustrates the hierarchical contribution of each element to the final molecular weight of the compound.



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Caption: Hierarchical breakdown of the molecular weight of **(3-Bromo-5-ethoxyphenyl)boronic acid**.

Disclaimer: This document is intended for informational purposes for a technical audience. The data presented is based on standard atomic weights and should be used in conjunction with empirical data for critical applications. Experimental protocols and signaling pathways are not applicable to the calculation of molecular weight and have therefore been omitted.

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